Technical Application Note: 1-Bromo-7-methyloctane as a Strategic Alkylating Agent

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Compound of Interest	
Compound Name:	*1-Bromo-7-methyloctane*
CAS No.:	*54088-99-2*
Cat. No.:	*B1282500*

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Executive Summary

1-Bromo-7-methyloctane (CAS: 35947-07-0), often referred to as isononyl bromide in specific isomeric contexts, represents a critical hydrophobic building block in the synthesis of advanced agrochemicals. Unlike linear alkyl halides, this terminal-branched isostere introduces a specific "Iso-C9" moiety (7-methyloctyl) that significantly alters the physicochemical properties of the final active ingredient (AI).

Key Applications:

- Semiochemical Synthesis: A primary precursor for convergent synthesis of branched Lepidoptera pheromones (e.g., Peach Leafminer Moth).
- Bio-Efficacy Optimization: Used in Structure-Activity Relationship (SAR) studies to modulate lipophilicity (LogP) and metabolic stability of METI-I acaricides.
- Adjuvant Engineering: Precursor to high-performance, low-pour-point non-ionic surfactants (7-methyloctanol ethoxylates).

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Chemical Profile & Strategic Value

Property	Specification	Agrochemical Relevance
IUPAC Name	1-Bromo-7-methyloctane	Precise stereochemical control for pheromones.
Molecular Formula	$C_9H_{19}Br$	C9 fragment ideal for convergent synthesis.
Boiling Point	~207°C	High thermal stability for elevated reaction temps.
Structural Feature	Terminal Isopropyl Group	Increases steric bulk; disrupts crystalline packing (lower melting point of derivatives) compared to n-nonyl chains.
Reactivity	Primary Alkyl Halide	Excellent substrate for S_n2 substitutions and Grignard formation.

Application Module A: Semiochemical (Pheromone) Synthesis

Context: Many insect sex pheromones are long-chain hydrocarbons with specific methyl branching at the termini. The "iso" tail is critical for species-specific receptor binding. **1-Bromo-7-methyloctane** is the definitive "C9-Iso" synthon used to construct pheromones for pests such as the Peach Leafminer Moth (Lyonetia clerkella), which utilizes 14-methyl-1-octadecene.

Mechanistic Workflow (Convergent Synthesis)

The synthesis relies on a copper-catalyzed Grignard coupling. The **1-bromo-7-methyloctane** is converted to its Grignard reagent and coupled with a ω-functionalized C9 fragment (e.g., 9-decenyl bromide or an epoxide) to assemble the C18 backbone.

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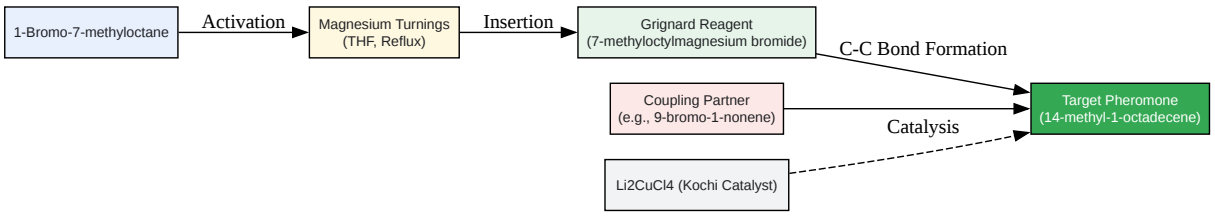

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Figure 1: Convergent synthesis workflow for branched hydrocarbon pheromones using **1-bromo-7-methyloctane** as the hydrophobic tail donor.

Experimental Protocol: Copper-Catalyzed Cross-Coupling

Objective: Synthesis of the C18 backbone (14-methyl-1-octadecene precursor).

Reagents:

- **1-Bromo-7-methyloctane** (20.7 g, 100 mmol)
- Magnesium turnings (2.6 g, 110 mmol)
- 9-Bromo-1-nonene (20.5 g, 100 mmol)
- Li_2CuCl_4 (0.1 M solution in THF, 5 mol%)
- Anhydrous THF (200 mL)

Step-by-Step Procedure:

- Grignard Formation:
  - In a flame-dried 3-neck flask under Argon, activate Mg turnings with iodine crystals.

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- Add 10 mL of **1-bromo-7-methyloctane** solution (in THF) to initiate the reaction (exotherm observation required).
- Dropwise add the remaining bromide over 1 hour while maintaining gentle reflux.
- Checkpoint: Titrate a small aliquot to confirm Grignard concentration (>0.9 M).

- Coupling Reaction:
  - Cool the Grignard solution to -10°C.
  - Add the coupling partner (9-bromo-1-nonene) followed immediately by the Li_2CuCl_4 catalyst.
  - Allow the mixture to warm to room temperature and stir for 12 hours. The solution will turn dark (characteristic of cuprate species).
- Quench & Isolation:
  - Quench with saturated NH_4Cl (aq) to dissolve magnesium salts.
  - Extract with hexane (3 x 100 mL).
  - Dry over $MgSO_4$ and concentrate in vacuo.
- Purification:
  - Purify via vacuum distillation (bp ~160°C @ 0.5 mmHg) or silica gel chromatography (Hexane 100%) to isolate the alkene.

Application Module B: Lipophilic Tail Optimization (Acaricides)

Context: Mitochondrial Electron Transport Inhibitor (METI) acaricides (e.g., Pyridaben analogs) require a lipophilic tail to penetrate the waxy cuticle of mites. The "Iso-C9" tail provides a balance between lipophilicity (LogP ~5-6) and metabolic stability, often outperforming linear chains in field persistence.

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Mechanistic Workflow (S_n2 Alkylation)

The reaction involves the nucleophilic attack of a heterocyclic phenol or amine (the pharmacophore) onto **1-bromo-7-methyloctane**.

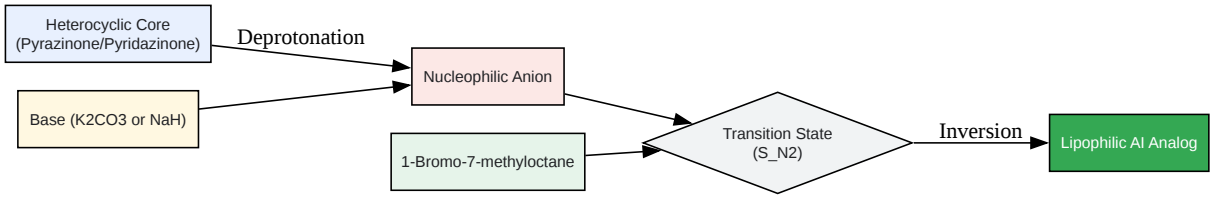

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Figure 2: General S_n2 alkylation pathway for attaching the 7-methyloctyl tail to an acaricidal core.

Experimental Protocol: N-Alkylation of Pyridazinone Core

Objective: Synthesis of a Pyridaben analog for SAR evaluation.

Reagents:

- 2-tert-butyl-4,5-dichloro-3(2H)-pyridazinone (Core scaffold)
- **1-Bromo-7-methyloctane** (1.2 equiv)
- K_2CO_3 (anhydrous, 2.0 equiv)
- DMF (Dimethylformamide) or Acetonitrile

Step-by-Step Procedure:

- Preparation: Dissolve the pyridazinone core (10 mmol) in anhydrous DMF (30 mL).

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- Deprotonation: Add K_2CO_3 (20 mmol) and stir at 60°C for 30 minutes to generate the nitrogen anion.
- Alkylation: Add **1-bromo-7-methyloctane** (12 mmol) dropwise.
- Reaction: Heat to 80-90°C for 4-6 hours. Monitor by TLC (Hexane:EtOAc 4:1). The bromide is less reactive than the iodide, so heat is essential.
  - Note: If reaction is sluggish, add a catalytic amount of KI (Finkelstein condition in situ).
- Workup: Pour into ice water. The product will precipitate or form an oil. Extract with Ethyl Acetate.
- Validation:
  - ^1H NMR ($CDCl_3$): Look for the doublet (methyl branch) at ~0.86 ppm and the triplet ($N-CH_2$) at ~3.6-4.0 ppm.

References & Authority

The protocols and chemical logic above are derived from established methodologies in semiochemical synthesis and organometallic coupling.

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- Millar, J. G. (2000). Polyene hydrocarbons and epoxides: A second major class of lepidopteran sex pheromones. Annual Review of Entomology.
  - Details the structural requirements (methyl branching) for Lepidoptera attractants.
- PubChem Compound Summary. (2023). **1-Bromo-7-methyloctane**.[1] National Center for Biotechnology Information.
  - Verification of physicochemical properties and safety data.

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- Yamada, S., et al. (1993). Structure-Activity Relationships of Pyridazinone Acaricides. Journal of Pesticide Science.
    - Establishes the correlation between tail lipophilicity (LogP) and acaricidal potency.

Safety Warning: **1-Bromo-7-methyloctane** is an alkylating agent and skin irritant. All reactions involving Grignard reagents require strictly anhydrous conditions and inert atmosphere (Argon/Nitrogen). Use appropriate PPE (gloves, goggles, fume hood).

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Sources

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